

Technical Guide: 2-(2-Acetamidophenoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(2-Acetamidophenoxy)acetic acid

Cat. No.: B1296907

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **2-(2-Acetamidophenoxy)acetic acid**, a key intermediate in organic synthesis and a scaffold of interest in medicinal chemistry. This guide details its physicochemical properties, provides a step-by-step experimental protocol for its synthesis, and outlines its relevance in the broader context of drug discovery. All quantitative data are presented in a structured format for clarity and ease of comparison.

Physicochemical Properties

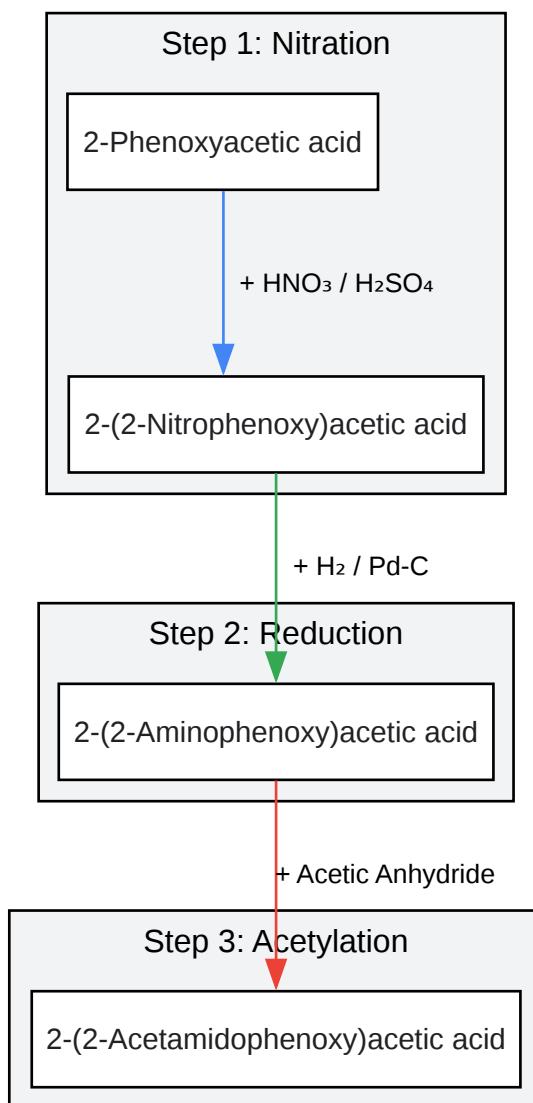
2-(2-Acetamidophenoxy)acetic acid is a solid organic compound. Its key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	209.20 g/mol	
Molecular Formula	C ₁₀ H ₁₁ NO ₄	
CAS Number	1798-12-5	
Melting Point	134–138 °C	[1]

Synthesis of 2-(2-Acetamidophenoxy)acetic Acid

The synthesis of **2-(2-Acetamidophenoxy)acetic acid** is a multi-step process that begins with the nitration of a precursor, followed by reduction, and subsequent acylation. The following is a representative experimental protocol.

Experimental Workflow Diagram



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Caption: Synthesis workflow for **2-(2-Acetamidophenoxy)acetic acid**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-(2-Nitrophenoxy)acetic acid

- In a flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add 2-phenoxyacetic acid to a mixture of concentrated nitric acid and sulfuric acid.
- Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the mixture to stir at room temperature for 2-3 hours.
- Pour the reaction mixture onto crushed ice, which will cause the product to precipitate.
- Filter the precipitate, wash with cold water until the washings are neutral, and dry to obtain 2-(2-nitrophenoxy)acetic acid.

Step 2: Synthesis of 2-(2-Aminophenoxy)acetic acid

- Dissolve the 2-(2-nitrophenoxy)acetic acid from the previous step in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Hydrogenate the mixture in a Parr apparatus under a hydrogen atmosphere (typically 40-50 psi).
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Evaporate the solvent under reduced pressure to yield 2-(2-aminophenoxy)acetic acid.

Step 3: Synthesis of **2-(2-Acetamidophenoxy)acetic acid**

- Suspend 2-(2-aminophenoxy)acetic acid in water.
- Add acetic anhydride to the suspension.

- Stir the mixture vigorously at room temperature. The product will begin to precipitate.
- Continue stirring for 1-2 hours to ensure the reaction goes to completion.
- Filter the solid product, wash with water, and dry.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **2-(2-acetamidophenoxy)acetic acid**.

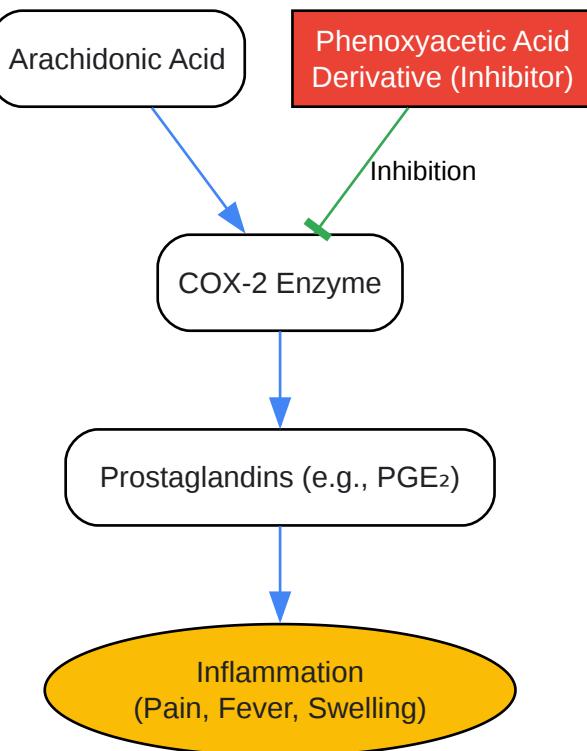
Biological and Pharmaceutical Relevance

While **2-(2-Acetamidophenoxy)acetic acid** itself is not a therapeutic agent, the phenoxyacetic acid scaffold is a common feature in a variety of biologically active molecules.^[2] Derivatives of this core structure have been investigated for a range of pharmacological activities.

Signaling Pathway Context

Derivatives of phenoxyacetic acid have been notably developed as selective inhibitors of cyclooxygenase-2 (COX-2). The COX-2 enzyme is a key player in the inflammatory cascade, responsible for the conversion of arachidonic acid to prostaglandins, which are potent inflammatory mediators. By selectively inhibiting COX-2, these compounds can exert anti-inflammatory effects with a potentially reduced risk of the gastrointestinal side effects associated with non-selective NSAIDs.

The general mechanism of action for COX-2 inhibition is depicted in the following signaling pathway diagram.



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Caption: General signaling pathway of COX-2 inhibition.

It is important to note that while this pathway is relevant for many derivatives, the specific biological activity and mechanism of action for **2-(2-Acetamidophenoxy)acetic acid** itself would require further dedicated investigation. Its primary role in the current scientific landscape is that of a versatile chemical intermediate.[3][4]

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